

Personal protective equipment for handling 4-(N,N-Dimethylaminocarbonyl)phenylboronic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(N,N-Dimethylaminocarbonyl)phenylboronic acid

Cat. No.: B151642

[Get Quote](#)

Safe Handling and Disposal of 4-(N,N-Dimethylaminocarbonyl)phenylboronic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling and disposal of **4-(N,N-Dimethylaminocarbonyl)phenylboronic acid**. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Physicochemical Properties

While specific toxicity data for **4-(N,N-Dimethylaminocarbonyl)phenylboronic acid** is not readily available, it should be handled as a hazardous chemical.[1] Boronic acids, as a class, can be irritants. The Safety Data Sheet (SDS) for similar compounds indicates potential for skin and eye irritation.[2]

Property	Value
Molecular Formula	C9H12BNO3[3]
Molecular Weight	193.007 g/mol [3]
Purity	95%[3]
Appearance	Solid (powder)
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place.[4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure.[5] The following PPE is mandatory when handling **4-(N,N-Dimethylaminocarbonyl)phenylboronic acid**:

PPE Category	Specifications	Rationale
Eye and Face Protection	Chemical splash goggles or a face shield.[6]	Protects against dust particles and splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[7]	Prevents skin contact and potential irritation.[2]
Body Protection	A lab coat or chemical-resistant apron.[8]	Protects skin and personal clothing from contamination.[9]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust formation is likely or if working outside of a fume hood.[4][8]	Prevents inhalation of airborne particles.

Operational Plan: Step-by-Step Handling Procedures

- Ventilation: All handling of **4-(N,N-Dimethylaminocarbonyl)phenylboronic acid** powder should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[10\]](#) Ensure the fume hood has proper airflow.[\[10\]](#)
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[\[4\]](#)
- Upon receipt, inspect the container for any damage.
- Label the container with the date of receipt and the user's initials.[\[11\]](#)
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.[\[4\]](#)
- Preparation: Before handling, ensure all necessary PPE is donned correctly.[\[10\]](#)
- Weighing:
 - Use a balance inside the fume hood to weigh the desired amount of the compound.
 - To minimize waste, weigh out only the amount of chemical you will need.[\[11\]](#)[\[12\]](#) Do not return excess chemical to the original container.[\[13\]](#)[\[14\]](#)
 - Use a spatula or scoopula for transferring the solid.[\[11\]](#) Avoid creating dust.[\[4\]](#)
- Transferring:
 - When transferring the powder to a reaction vessel, use a powder funnel to prevent spills.[\[14\]](#)
 - If any residue remains on the weighing boat, it can be rinsed into the reaction vessel with a small amount of the reaction solvent.[\[14\]](#)
 - Keep containers closed when not in use.[\[7\]](#)

Disposal Plan

Chemical waste must be managed responsibly to protect personnel and the environment.[\[15\]](#)

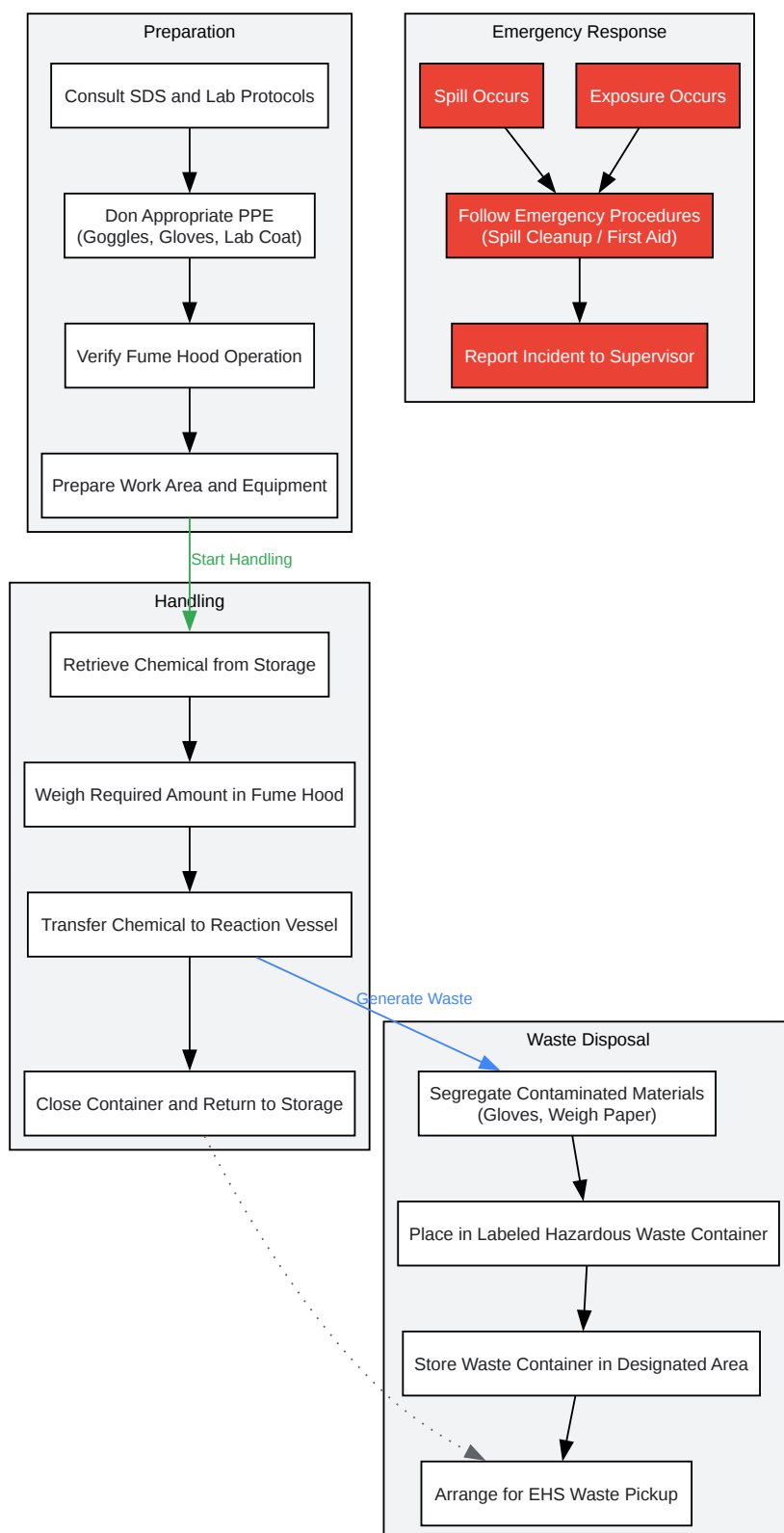
- Waste Identification: **4-(N,N-Dimethylaminocarbonyl)phenylboronic acid** and any materials contaminated with it (e.g., gloves, weighing paper, pipette tips) should be treated as hazardous chemical waste.[\[1\]](#)
- Containerization:
 - Collect solid waste in a designated, leak-proof, and clearly labeled hazardous waste container.[\[1\]](#)
 - The label should include "Hazardous Waste," the full chemical name, and any known hazards.[\[1\]](#)
 - Do not mix boronic acid waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[\[1\]](#)
 - Keep liquid and solid waste separate.[\[15\]](#)
- Consult Guidelines: Always adhere to your institution's EHS guidelines and local regulations for hazardous waste disposal.[\[1\]](#)
- Waste Pickup: Arrange for the collection of the hazardous waste container by your institution's authorized waste management service.

Emergency Procedures

- Spill:
 - If a spill occurs within the fume hood, contain it.[\[10\]](#)
 - Wear appropriate PPE, including respiratory protection, to clean up the spill.[\[10\]](#)
 - Use an absorbent material to collect the spilled solid, and place it in the designated hazardous waste container.[\[10\]](#)
 - Clean the spill area thoroughly.
- Exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[16]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[16]
- Inhalation: Move the individual to fresh air.[17]
- Ingestion: Rinse mouth with water. Do not induce vomiting.[16]
- In all cases of exposure, seek medical attention.[16]

Chemical Handling Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for handling **4-(N,N-Dimethylaminocarbonyl)phenylboronic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. fishersci.com [fishersci.com]
- 3. boronmolecular.com [boronmolecular.com]
- 4. fishersci.com [fishersci.com]
- 5. PPE and Safety for Chemical Handling [acsmaterial.com]
- 6. sams-solutions.com [sams-solutions.com]
- 7. uwlax.edu [uwlax.edu]
- 8. falseseguridad.com [falseseguridad.com]
- 9. newreachglobal.com [newreachglobal.com]
- 10. IsoLab - Boric Acid [isolab.ess.washington.edu]
- 11. cdc.gov [cdc.gov]
- 12. Best Practices for Sustainable Weighing in Your Laboratory [adamequipment.com]
- 13. Lab Safety Rules and Guidelines | Lab Manager [labmanager.com]
- 14. chem.libretexts.org [chem.libretexts.org]
- 15. acewaste.com.au [acewaste.com.au]
- 16. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 17. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-(N,N-Dimethylaminocarbonyl)phenylboronic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151642#personal-protective-equipment-for-handling-4-n-n-dimethylaminocarbonyl-phenylboronic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com